

Safe Disposal of 2-Bromoethyl Methacrylate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Bromoethyl methacrylate*

Cat. No.: *B1266238*

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromoethyl methacrylate** (CAS No. 4513-56-8), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals who handle this chemical.

Immediate Safety and Handling Precautions

2-Bromoethyl methacrylate is a hazardous substance that requires careful handling. It is classified as a skin and eye irritant and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-impermeable gloves, such as butyl rubber or polyvinyl alcohol, are recommended. Nitrile gloves offer short-term protection against small splashes but should be replaced immediately upon contamination.
- Eye Protection: Chemical safety goggles are mandatory.
- Lab Coat: A lab coat should be worn to protect from skin contact.
- Footwear: Closed-toed shoes are required.

Chemical and Physical Properties

Understanding the properties of **2-Bromoethyl methacrylate** is crucial for its safe handling and disposal. It is a colorless to pale yellow liquid with limited solubility in water but is soluble in organic solvents like ethanol and acetone.[\[3\]](#)

Property	Value
Molecular Formula	C ₆ H ₉ BrO ₂
Molecular Weight	193.04 g/mol [1] [4]
Physical State	Liquid [3] [4]
Density	1.3994 g/mL [4]
Boiling Point	80°C (at 16 Torr) / 203°C (at 760 mmHg) [4]
Flash Point	76.6°C [4]
Storage Temperature	Recommended to be stored in a freezer under -20°C.

Disposal Protocol for 2-Bromoethyl Methacrylate

Disposal of **2-Bromoethyl methacrylate** must comply with local, state, and federal regulations. As a halogenated organic compound, it is typically considered hazardous waste. Do not discharge this chemical to sewer systems.[\[5\]](#)

Step 1: Waste Segregation and Collection

- Designate a Waste Container: Use a dedicated, properly labeled hazardous waste container for all **2-Bromoethyl methacrylate** waste, including contaminated materials. The container must be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
- Collect Waste: Collect all waste, including unused or expired chemicals, reaction byproducts, and contaminated materials (e.g., pipette tips, gloves, absorbent pads).

- Avoid Incompatibles: Keep **2-Bromoethyl methacrylate** waste separate from incompatible materials, such as strong acids, alkalis, and peroxides, which could initiate a dangerous polymerization reaction.[6][7]

Step 2: Labeling and Storage

- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Bromoethyl Methacrylate**". Include the date when the first drop of waste was added.
- Storage: Store the sealed waste container in a designated, well-ventilated secondary containment area, away from heat and ignition sources. The storage location should be secure and accessible only to authorized personnel.

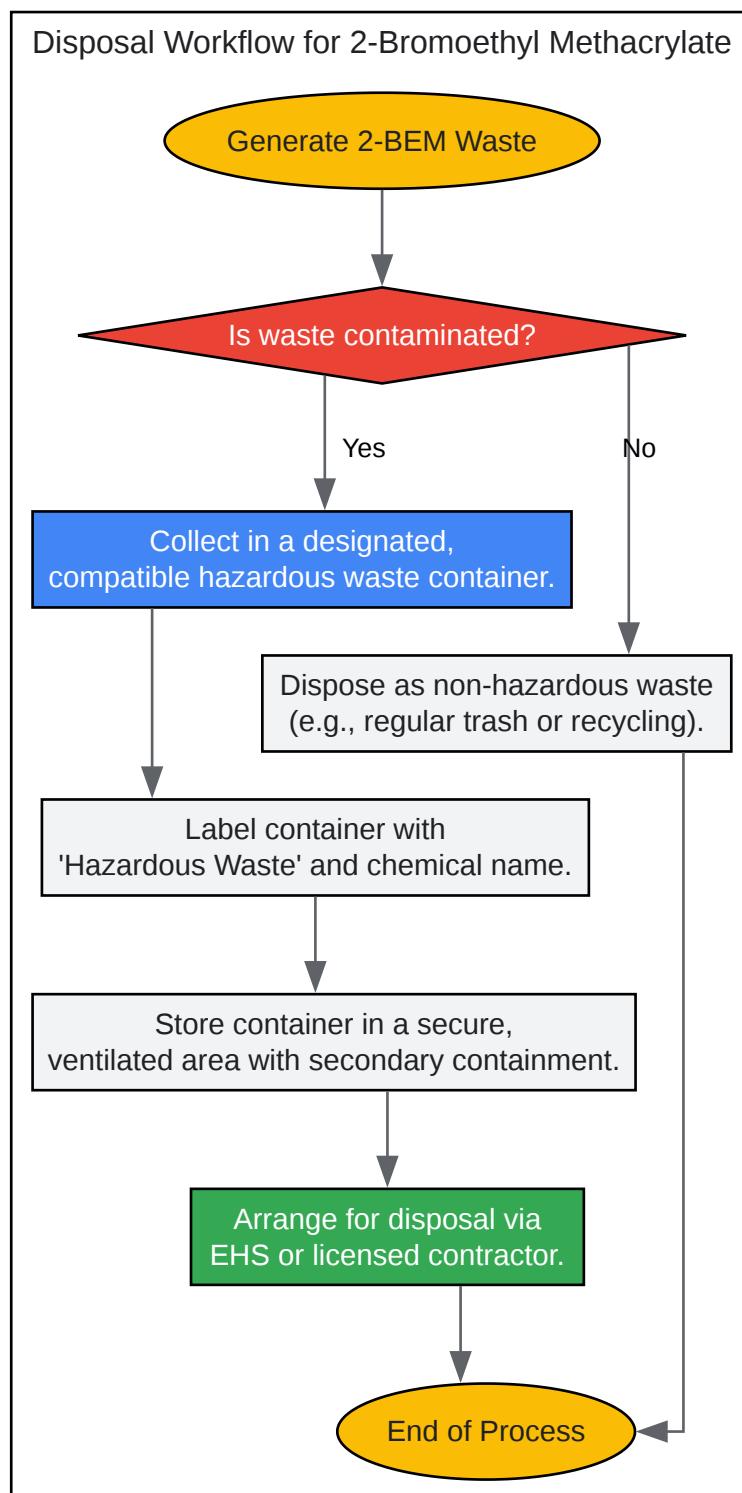
Step 3: Professional Disposal

- Contact EHS: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Incineration: The preferred method of disposal is typically controlled incineration at a licensed chemical destruction facility.[5][6]

Step 4: Decontamination of Empty Containers

Empty containers that held **2-Bromoethyl methacrylate** must be decontaminated before disposal.

- Triple Rinse: Triple rinse the empty container with a suitable solvent (e.g., ethanol or acetone).
- Collect Rinsate: Collect the first rinsate and any subsequent rinses as hazardous waste and add them to your designated waste container.[8]
- Container Disposal: After triple rinsing, deface the label on the container. It can then typically be discarded as regular trash or recycled, depending on institutional policies.[8]



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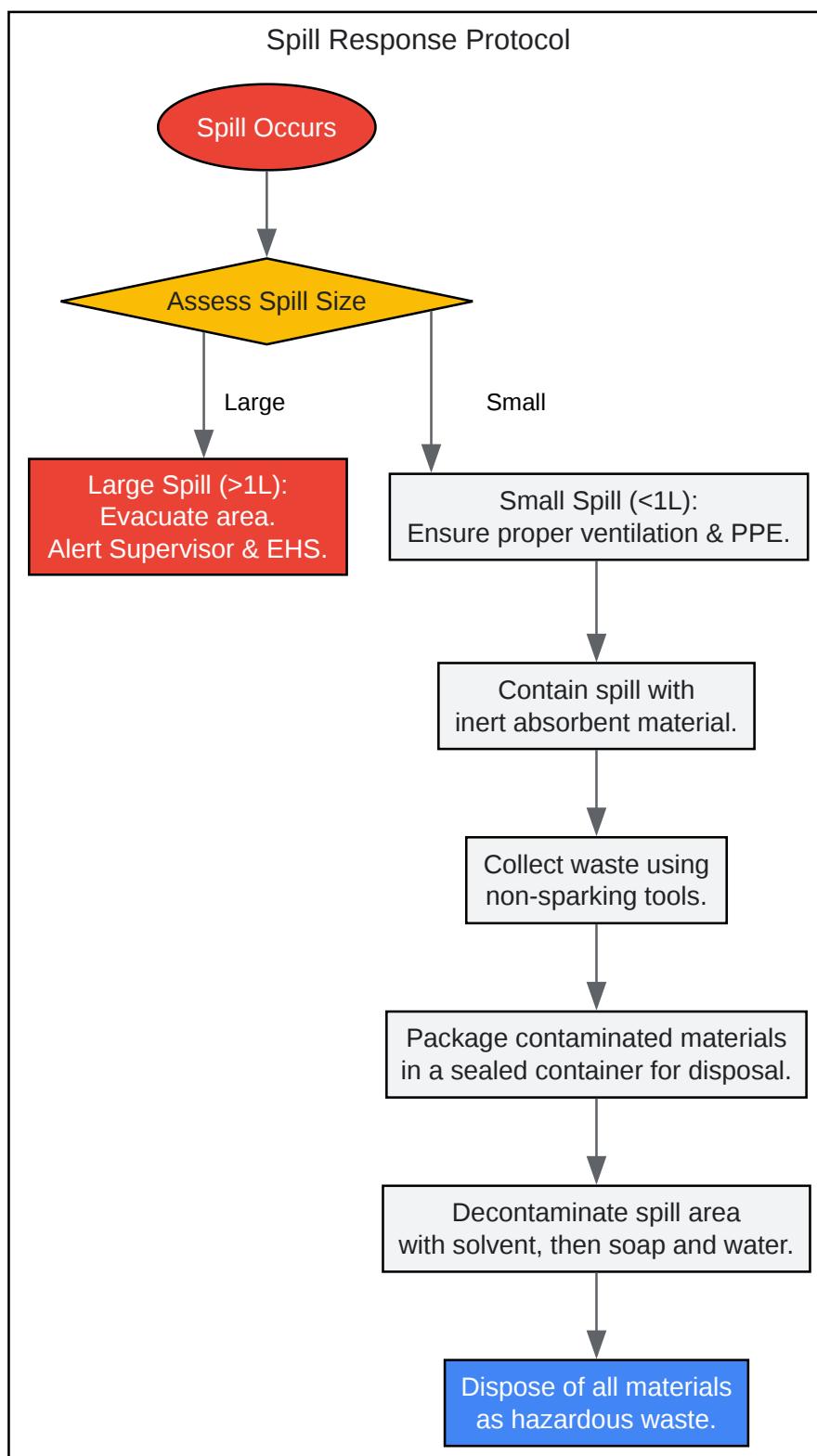
Caption: Workflow for the proper disposal of **2-Bromoethyl methacrylate** waste.

Emergency Procedures: Spill and Leak Control

A written spill response plan should be in place.[\[7\]](#) In the event of a spill, immediate and appropriate action is critical.

Spill Response Protocol

- Evacuate and Alert: For large spills (>1 L), immediately evacuate the area and alert your supervisor and the EHS office.[\[8\]](#)
- Control Ignition Sources: Remove all sources of ignition from the area.[\[9\]](#)
- Don PPE: Before addressing a small spill (<1 L), ensure you are wearing the appropriate PPE as described above.
- Contain and Absorb: Use an inert absorbent material, such as vermiculite or sand, to contain and absorb the spill. Do not use combustible materials like paper towels as the primary absorbent.
- Collect Waste: Carefully collect the absorbed material and any contaminated items using non-sparking tools. Place everything into a sealed, vapor-tight plastic bag or container for disposal as hazardous waste.[\[9\]](#)
- Decontaminate Area: Clean the spill area with a solvent like 60-70% ethanol, followed by a soap and water solution.[\[9\]](#) Collect all cleaning materials for disposal as hazardous waste.



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Caption: Logical workflow for responding to a **2-Bromoethyl methacrylate** spill.

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